

2-Chloro-5-cyclopropylnicotinic acid CAS number

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Compound of Interest

Compound Name: *2-Chloro-5-cyclopropylnicotinic acid*

CAS No.: *1035690-32-4*

Cat. No.: *B1433725*

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An In-depth Technical Guide to **2-Chloro-5-cyclopropylnicotinic Acid**

For Distribution to Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-cyclopropylnicotinic acid**, a heterocyclic building block with significant potential in medicinal chemistry and drug discovery. While a dedicated CAS number for this specific molecule is not readily found in public databases, indicating its novelty, this document constructs a robust scientific profile by drawing upon established data from analogous structures. We will explore its predicted physicochemical properties, propose a detailed and logical synthesis pathway, outline a workflow for its analytical characterization, and discuss its potential applications as a key intermediate in the development of novel therapeutics. This guide is intended to serve as a foundational resource for researchers looking to leverage this promising scaffold in their work.

Introduction: The Strategic Value of the Scaffold

The nicotinic acid core is a privileged scaffold in medicinal chemistry, forming the basis of numerous therapeutic agents.[1][2] Its derivatives are crucial intermediates for a wide range of pharmaceuticals, including anti-inflammatory drugs, antibiotics, and cardiovascular agents.[3][4] The introduction of a chlorine atom at the 2-position provides a reactive handle for further synthetic transformations, most commonly nucleophilic substitution reactions.[3]

The cyclopropyl moiety is another feature of significant interest in modern drug design.[5][6] This small, strained ring system is not merely a passive linker but an active contributor to a molecule's pharmacological profile. It can enhance metabolic stability by protecting adjacent positions from oxidative metabolism, improve potency by locking in favorable conformations for receptor binding, and modulate physicochemical properties such as pKa and lipophilicity to improve brain permeability and reduce plasma clearance.[5][7][8]

The combination of these three components—a nicotinic acid core, a 2-chloro substituent, and a 5-cyclopropyl group—creates a molecule poised for significant impact. This guide provides an in-depth, predictive analysis of **2-Chloro-5-cyclopropylnicotinic acid** to facilitate its synthesis and application in advanced drug discovery programs.

Compound Identity and Predicted Physicochemical Properties

As a novel compound, direct experimental data for **2-Chloro-5-cyclopropylnicotinic acid** is not available. However, we can predict its key properties with a high degree of confidence by analyzing structurally related molecules, such as 2-chloronicotinic acid (CAS 2942-59-8) and considering the known physicochemical contributions of the cyclopropyl group.

- IUPAC Name: 2-Chloro-5-cyclopropylpyridine-3-carboxylic acid
- Molecular Formula: $C_9H_8ClNO_2$
- Molecular Weight: 197.62 g/mol

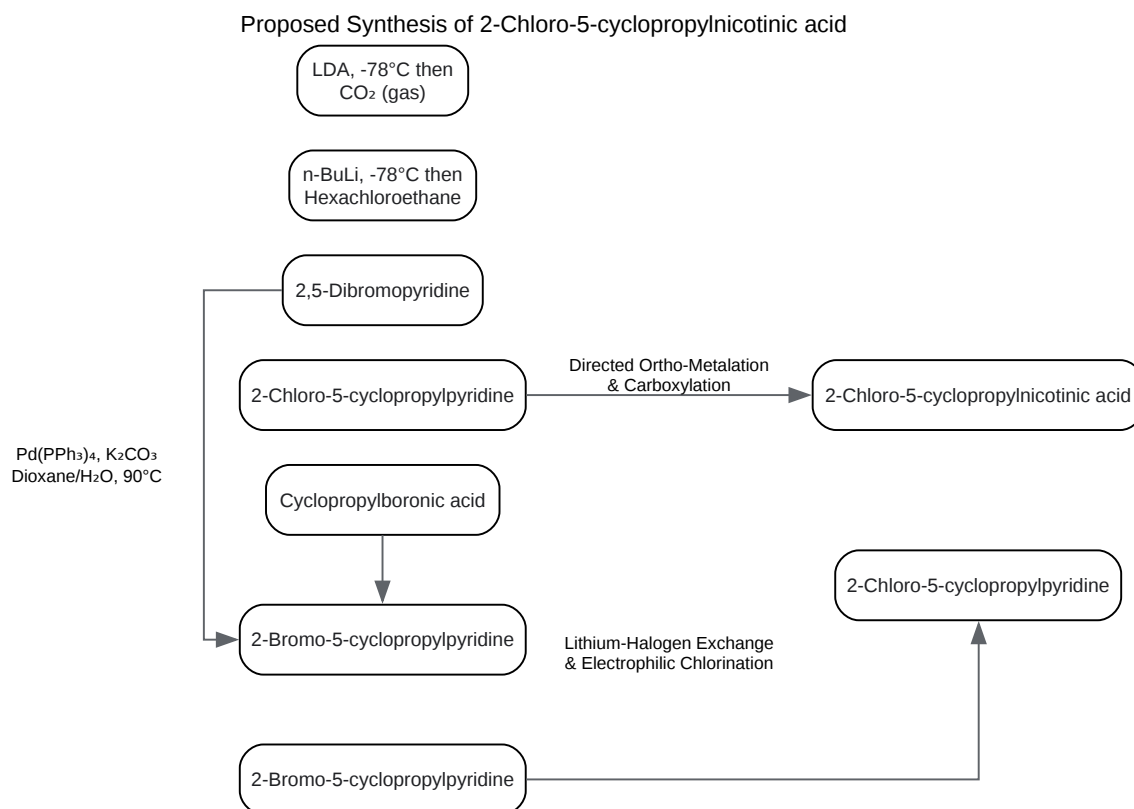
The table below summarizes the predicted properties. The rationale for these predictions is based on the known properties of 2-chloronicotinic acid, adjusted for the replacement of a hydrogen atom with a lipophilic, rigid cyclopropyl group.

Property	Predicted Value	Rationale & References
Appearance	White to off-white crystalline solid	Based on the appearance of similar nicotinic acid derivatives like 2-chloronicotinic acid.
Melting Point	185-195 °C	Expected to be slightly higher than 2-chloronicotinic acid (176-178 °C) due to increased molecular weight and potentially more stable crystal packing imparted by the rigid cyclopropyl group.
Boiling Point	>320 °C	Extrapolated from the boiling point of 2-chloronicotinic acid.
Solubility	Sparingly soluble in water; Soluble in organic solvents like DMSO, DMF, and alcohols.	The carboxylic acid group provides some aqueous solubility, while the chlorinated pyridine and cyclopropyl groups enhance solubility in organic solvents.
pKa	2.0 - 2.5	The electron-withdrawing nature of the chlorine atom and the pyridine nitrogen will make the carboxylic acid more acidic than benzoic acid. This is similar to the predicted pKa of 2-chloronicotinic acid.
LogP	~2.0 - 2.5	The cyclopropyl group will increase lipophilicity compared to unsubstituted 2-chloronicotinic acid. The cyclopropyl group is known to increase LogP. [5]

Proposed Synthesis Protocol

The synthesis of **2-Chloro-5-cyclopropylnicotinic acid** can be approached through a multi-step pathway, beginning with commercially available starting materials. The proposed route focuses on the initial construction of the cyclopropyl-substituted pyridine ring, followed by chlorination and oxidation to yield the final carboxylic acid. This approach offers robust and scalable steps.

Experimental Workflow Diagram



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Caption: A three-step synthetic workflow for **2-Chloro-5-cyclopropylnicotinic acid**.

Step-by-Step Methodology

Step 1: Synthesis of 2-Bromo-5-cyclopropylpyridine

- Causality: This initial step introduces the key cyclopropyl group onto the pyridine scaffold using a well-established Suzuki coupling reaction. 2,5-Dibromopyridine is chosen as the starting material to allow for selective reaction at the more reactive 5-position, leaving the 2-position available for subsequent chlorination.
- To a solution of 2,5-dibromopyridine (1.0 eq) in a 3:1 mixture of dioxane and water, add cyclopropylboronic acid (1.2 eq) and potassium carbonate (3.0 eq).
- Degas the mixture by bubbling argon through it for 20 minutes.
- Add tetrakis(triphenylphosphine)palladium(0) (0.05 eq) to the reaction mixture.
- Heat the reaction to 90 °C and stir for 12-16 hours, monitoring by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature, dilute with water, and extract with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 2-bromo-5-cyclopropylpyridine.

Step 2: Synthesis of 2-Chloro-5-cyclopropylpyridine

- Causality: This step converts the bromo-intermediate to the desired chloro-substituted pyridine. A lithium-halogen exchange followed by quenching with an electrophilic chlorine source is a highly efficient method for this transformation.
- Dissolve 2-bromo-5-cyclopropylpyridine (1.0 eq) in anhydrous THF and cool to -78 °C under an argon atmosphere.
- Add n-butyllithium (1.1 eq, 2.5 M in hexanes) dropwise, maintaining the temperature below -70 °C. Stir for 1 hour.

- In a separate flask, dissolve hexachloroethane (1.5 eq) in anhydrous THF and cool to -78 °C.
- Transfer the lithiated pyridine solution to the hexachloroethane solution via cannula.
- Allow the reaction to slowly warm to room temperature and stir for 4 hours.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with diethyl ether (3x), wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify via column chromatography to obtain 2-chloro-5-cyclopropylpyridine.

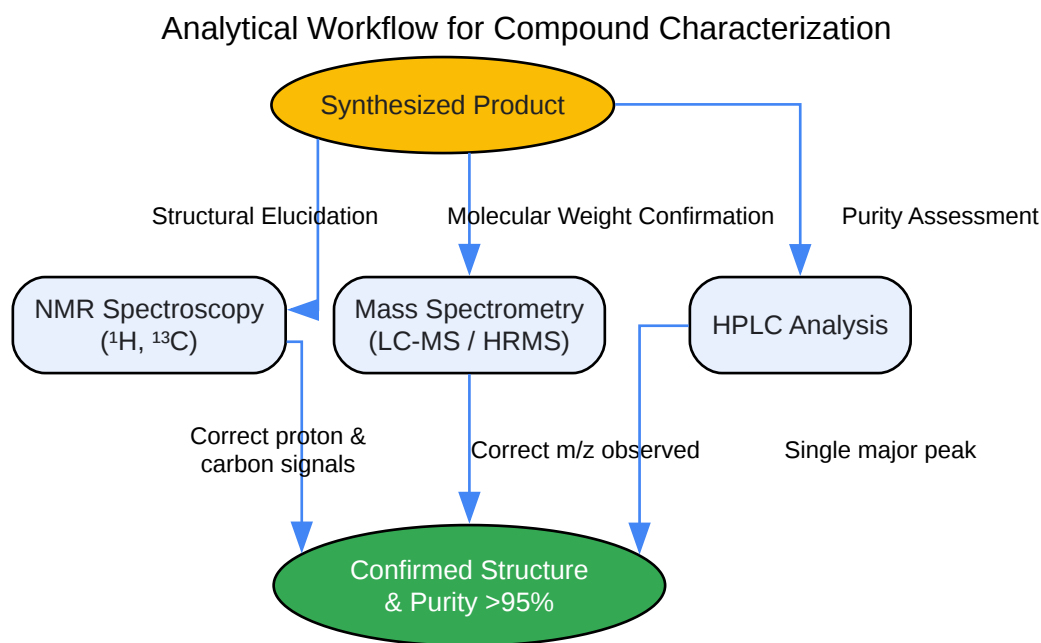
Step 3: Synthesis of **2-Chloro-5-cyclopropylnicotinic acid**

- Causality: The final step introduces the carboxylic acid group. Directed ortho-metalation using LDA deprotonates the C3 position, which is activated by the adjacent chloro and nitrogen atoms. This lithiated species is then trapped with carbon dioxide.
- Prepare a solution of lithium diisopropylamide (LDA) by adding n-butyllithium (1.5 eq) to a solution of diisopropylamine (1.6 eq) in anhydrous THF at -78 °C. Stir for 30 minutes.
- Add a solution of 2-chloro-5-cyclopropylpyridine (1.0 eq) in anhydrous THF to the LDA solution at -78 °C. Stir for 2 hours to ensure complete metalation.
- Bubble dry carbon dioxide gas through the reaction mixture for 1 hour.
- Allow the reaction to warm to room temperature and then quench with water.
- Acidify the aqueous layer to pH 3-4 with 1M HCl, which should precipitate the product.
- Filter the solid, wash with cold water, and dry under vacuum to yield **2-chloro-5-cyclopropylnicotinic acid**. Further purification can be achieved by recrystallization.^[9]

Analytical Characterization Workflow

Confirming the identity and purity of the newly synthesized **2-Chloro-5-cyclopropylnicotinic acid** is critical. A multi-technique approach ensures a self-validating system of characterization.

Analytical Workflow Diagram



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